

Using 2-tert-butyl-5-hydroxybenzaldehyde as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 2-Tert-butyl-5-hydroxybenzaldehyde

Cat. No.: B14012644

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Executive Summary & Nomenclature Clarification

Target Molecule: 5-tert-Butyl-2-hydroxybenzaldehyde CAS: 2725-53-3 Common Synonyms: 5-tert-Butylsalicylaldehyde; 2-Hydroxy-5-tert-butylbenzaldehyde.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Critical Nomenclature Note: While often queried as "**2-tert-butyl-5-hydroxybenzaldehyde**" (based on phenol numbering), the IUPAC standard prioritizes the aldehyde group as position 1, placing the hydroxyl at position 2 and the tert-butyl group at position 5.[\[1\]](#)[\[2\]](#) This guide focuses on this specific isomer (CAS 2725-53-3), which is the industry-standard intermediate for metallodrugs (Vanadium/Copper antitumor complexes) and bioactive Schiff base ligands (e.g., THTB).[\[1\]](#)[\[2\]](#) The alternative isomer (meta-hydroxy) is chemically distinct and lacks the chelation capability required for these pharmaceutical applications.[\[1\]](#)[\[2\]](#)

Core Applications:

- Metallodrug Synthesis: Precursor for Vanadium(V) and Copper(II) complexes exhibiting potent cytotoxicity against tumor cell lines (e.g., HeLa, MCF-7).[\[1\]](#)[\[2\]](#)

- Bioactive Ligand Scaffold: Synthesis of thiosemicarbazones (THTB) with antibacterial and antifungal profiles.[\[1\]](#)[\[2\]](#)
- Chiral Catalyst Precursor: Building block for Salen-type ligands used in enantioselective synthesis of API intermediates.[\[1\]](#)[\[2\]](#)

Chemical Profile & Handling

The steric bulk of the tert-butyl group at the C5 position enhances the solubility of derived complexes in organic media (lipophilicity) and prevents oxidative dimerization at the para-position, a common failure mode in unsubstituted salicylaldehydes.[\[1\]](#)[\[2\]](#)

Property	Specification	Critical Note
Molecular Formula	C ₁₁ H ₁₄ O ₂	
Molecular Weight	178.23 g/mol	
Appearance	Pale yellow liquid/low-melting solid	Melts ~100°C (pure); often liquid at RT if impure. [1] [2] [4] [5]
Purity Requirement	≥ 98.0% (HPLC)	Impurities (e.g., 4-tert-butylphenol) inhibit chelation. [1] [2]
Solubility	DMSO, Ethanol, DCM	Insoluble in water. [1] [2]
Stability	Air-sensitive (Aldehyde oxidation)	Store under N ₂ or Ar at 2–8°C.

Protocol A: High-Purity Synthesis via Duff Reaction[\[1\]](#)[\[2\]](#)

Objective: Synthesize pharmaceutical-grade 5-tert-butyl-2-hydroxybenzaldehyde from 4-tert-butylphenol. Rationale: The Duff reaction (using HMTA in TFA) is preferred over Reimer-Tiemann for para-substituted phenols due to higher regioselectivity for the ortho-formylation and cleaner workup.[\[1\]](#)[\[2\]](#)

Reagents:

- 4-tert-Butylphenol (1.0 eq)[1][2]
- Hexamethylenetetramine (HMTA) (2.0 eq)[1][2]
- Trifluoroacetic acid (TFA) (Solvent/Catalyst)[1][2]
- HCl (4 M, for hydrolysis)[1][2][4]

Step-by-Step Methodology:

- Reaction Setup:
 - In a dry round-bottom flask equipped with a reflux condenser and N₂ inlet, dissolve 4-tert-butylphenol (15.0 g, 100 mmol) in TFA (100 mL).
 - Add HMTA (28.0 g, 200 mmol) in portions to prevent excessive exotherm.
- Cyclization:
 - Heat the mixture to reflux (80–90°C) for 12–24 hours.
 - Checkpoint: Monitor via TLC (Hexane/EtOAc 8:1). The starting phenol spot () should disappear, replaced by the aldehyde spot () and an intermediate imine species.[1][2]
- Hydrolysis:
 - Cool the reaction mixture to room temperature.
 - Pour slowly into 4 M HCl (300 mL) with vigorous stirring.
 - Stir at 60°C for 1 hour to hydrolyze the iminium intermediate into the aldehyde.
- Workup & Purification:
 - Extract with Dichloromethane (DCM) (3 x 100 mL).[2]

- Wash combined organics with water (2x) and Brine (1x).[\[2\]](#)
- Dry over anhydrous Na_2SO_4 and concentrate in vacuo.
- Purification: Flash column chromatography (Silica Gel 60, Hexane/DCM gradient).[\[1\]](#)[\[2\]](#)
- Yield Expectation: 60–70% as a pale yellow oil which may solidify upon standing.[\[1\]](#)[\[2\]](#)

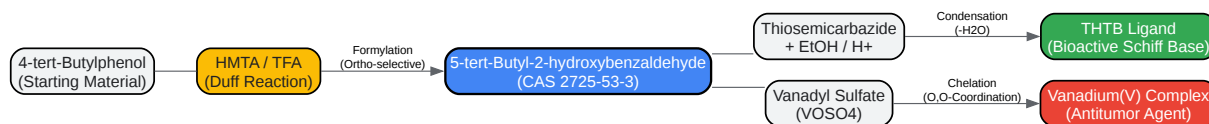
Protocol B: Synthesis of Bioactive Schiff Base (THTB)

Objective: Convert the intermediate into 5-tert-butyl-2-hydroxybenzaldehyde thiosemicarbazone (THTB), a scaffold for antitumor screening.[\[1\]](#)[\[2\]](#) Mechanism: Acid-catalyzed condensation of the aldehyde with thiosemicarbazide.[\[1\]](#)[\[2\]](#)

- Dissolution: Dissolve Thiosemicarbazide (10 mmol) in hot Ethanol (20 mL).
- Addition: Add 5-tert-butyl-2-hydroxybenzaldehyde (10 mmol) dropwise.
- Catalysis: Add 3–4 drops of Glacial Acetic Acid.
- Reflux: Reflux at 78°C for 4 hours. The solution will darken (yellow/orange).[\[2\]](#)
- Isolation:
 - Cool to 4°C overnight.[\[1\]](#)[\[2\]](#)
 - Filter the crystalline precipitate.[\[1\]](#)[\[2\]](#)
 - Recrystallize from hot ethanol.[\[1\]](#)[\[2\]](#)
 - Characterization: IR (C=N stretch $\sim 1610\text{ cm}^{-1}$), ^1H NMR (Imine CH singlet $\sim 8.4\text{ ppm}$).[\[1\]](#)[\[2\]](#)

Pathway Visualization & Logic

The following diagram illustrates the synthetic flow and the critical "fork" where the intermediate can be used for either organic ligands or direct metallodrug synthesis.



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Caption: Synthetic workflow from precursor phenol to pharmaceutical end-products (Ligands and Metallodrugs).

Quality Control & Validation

To ensure the intermediate is suitable for pharmaceutical use (especially for metal complexation where purity is critical), the following QC parameters must be met.

HPLC Method (Reverse Phase)

- Column: C18 (150 mm x 4.6 mm, 5 μ m)[1][2]
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.[1][2]
- Gradient: 50% B to 95% B over 15 min.
- Detection: UV @ 254 nm and 280 nm.[1][2]
- Retention Time: Expect peak at ~8.5 min (highly lipophilic due to t-butyl).[1][2]

^1H NMR Validation (CDCl_3 , 400 MHz)

- Aldehyde (-CHO): Singlet at 9.8–9.9 ppm.[1][2] (Critical check for oxidation to carboxylic acid).
- Phenolic (-OH): Singlet at 10.8–11.0 ppm (Exchangeable).[1][2]
- Aromatic Protons:
 - Doublet (~6.9 ppm, H-3, ortho to OH).[1][2]

- Doublet of doublets (~7.5 ppm, H-4).[\[1\]](#)[\[2\]](#)
- Doublet (~7.4 ppm, H-6, meta to OH).[\[1\]](#)[\[2\]](#)
- tert-Butyl: Singlet (9H) at 1.3 ppm.[\[1\]](#)[\[2\]](#)

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